

# BMS-199264 hydrochloride solubility and stability issues

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## Compound of Interest

Compound Name: BMS-199264 hydrochloride

Cat. No.: B606220

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## BMS-199264 Hydrochloride: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information for handling **BMS-199264 hydrochloride**, focusing on common challenges related to its solubility and stability.

### Frequently Asked Questions (FAQs)

**Q1: What is the recommended solvent for preparing a stock solution of BMS-199264 hydrochloride?**

The recommended solvent for preparing a high-concentration stock solution is Dimethyl sulfoxide (DMSO).<sup>[1][2][3][4]</sup> Solubility in DMSO has been reported at concentrations ranging from 10 mg/mL to 100 mg/mL.<sup>[1][3][4]</sup> To ensure complete dissolution, sonication or ultrasonic treatment is highly recommended.<sup>[1][3]</sup> It is also critical to use newly opened, anhydrous DMSO, as the compound's solubility can be significantly impacted by absorbed moisture.<sup>[1]</sup>

**Q2: I'm having trouble dissolving the compound, even in DMSO. What troubleshooting steps can I take?**

If you encounter dissolution issues, please follow this workflow:

- **Verify Solvent Quality:** Ensure you are using a fresh, high-purity, anhydrous grade of DMSO. [\[1\]](#)
- **Apply Energy:** Use an ultrasonic bath or a vortex mixer to aid dissolution. Gentle warming can also be applied, but monitor the solution closely.
- **Check Concentration:** You may be exceeding the solubility limit. Re-calculate your desired concentration and compare it with the reported values in the table below.
- **Allow Sufficient Time:** Ensure the solution is mixed for an adequate period to allow for complete dissolution.

Q3: My compound precipitated after I diluted the DMSO stock solution into my aqueous cell culture medium. How can I fix this?

This is a common issue known as aqueous "crash out," which occurs when a compound soluble in an organic solvent is introduced into an aqueous environment where it is poorly soluble. To mitigate this:

- **Lower the Final Concentration:** The most straightforward solution is to decrease the final working concentration of the compound in your aqueous medium.
- **Increase Mixing:** When diluting, add the DMSO stock drop-wise into the aqueous medium while vortexing or stirring vigorously to promote rapid dispersion.
- **Use an Intermediate Solvent (if permissible):** For certain applications, using an intermediate solvent or a formulation with co-solvents like PEG300 and Tween-80 can improve solubility in aqueous systems. [\[1\]](#)[\[3\]](#)

Q4: How should I properly store the solid (powder) form of **BMS-199264 hydrochloride**?

The solid compound should be stored in a dry, dark environment and kept sealed to protect it from moisture. [\[1\]](#)[\[2\]](#)[\[3\]](#)

- **Long-term storage (months to years):** -20°C. [\[2\]](#)[\[3\]](#)

- Short-term storage (days to weeks): 0-4°C.[2] The product is generally stable for several weeks at ambient temperature, such as during shipping.[2] When stored correctly, the shelf life is greater than two years.[2]

Q5: What is the best practice for storing stock solutions, and for how long are they stable?

To prevent degradation from repeated freeze-thaw cycles, stock solutions should be aliquoted into smaller, single-use volumes.[1] Store the aliquots sealed and protected from moisture.[1]

- -80°C: Stable for 6 months to 1 year.[1][3]
- -20°C: Stable for up to 1 month.[1][4]

## Data Summary

**Table 1: Solubility of BMS-199264 Hydrochloride**

Solvent / Formulation	Concentration	Notes	Citations
DMSO	80 - 100 mg/mL	Sonication is recommended. Use of new, anhydrous DMSO is critical.	[1][3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 - 3.3 mg/mL	A common formulation for in vivo studies.	[1][3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	Alternative in vivo formulation.	[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	Alternative in vivo formulation.	[1]

**Table 2: Storage & Stability Recommendations**

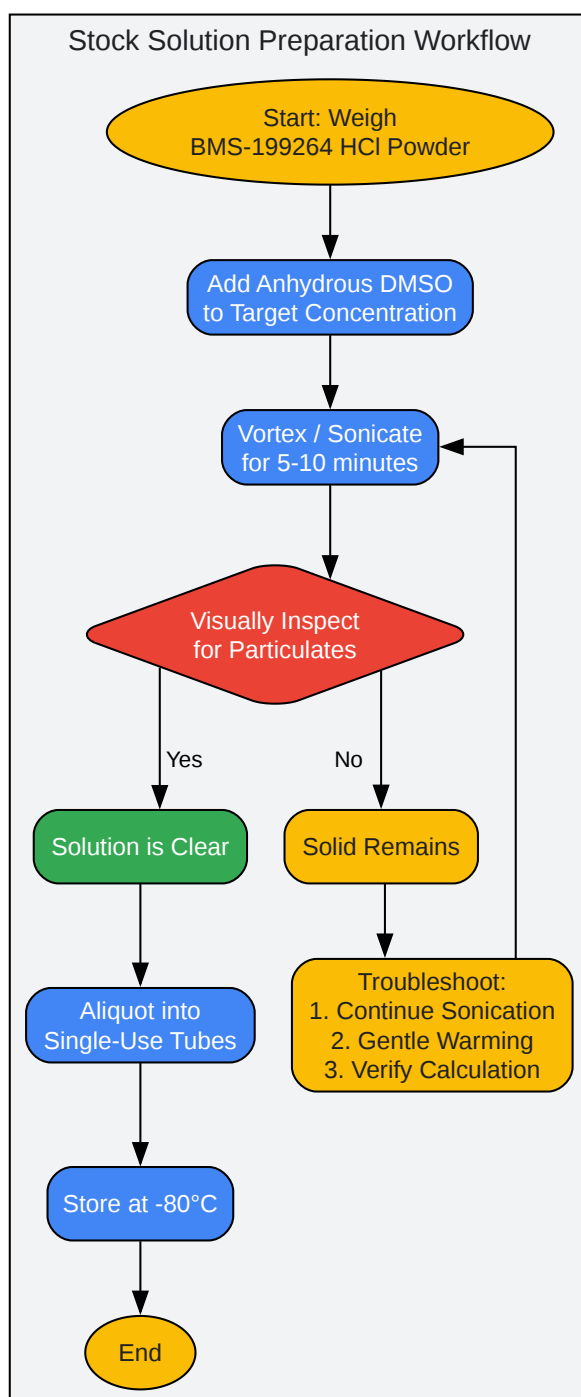
Form	Condition	Duration	Citations
Solid (Powder)	-20°C (Long-term)	> 2 years	<a href="#">[2]</a> <a href="#">[3]</a>
0 - 4°C (Short-term)	Days to Weeks	<a href="#">[2]</a>	
Stock Solution	-80°C	6 - 12 months	<a href="#">[1]</a> <a href="#">[3]</a>
-20°C	1 month	<a href="#">[1]</a> <a href="#">[4]</a>	

## Experimental Protocols & Workflows

### Protocol 1: Preparation of a 100 mM DMSO Stock Solution

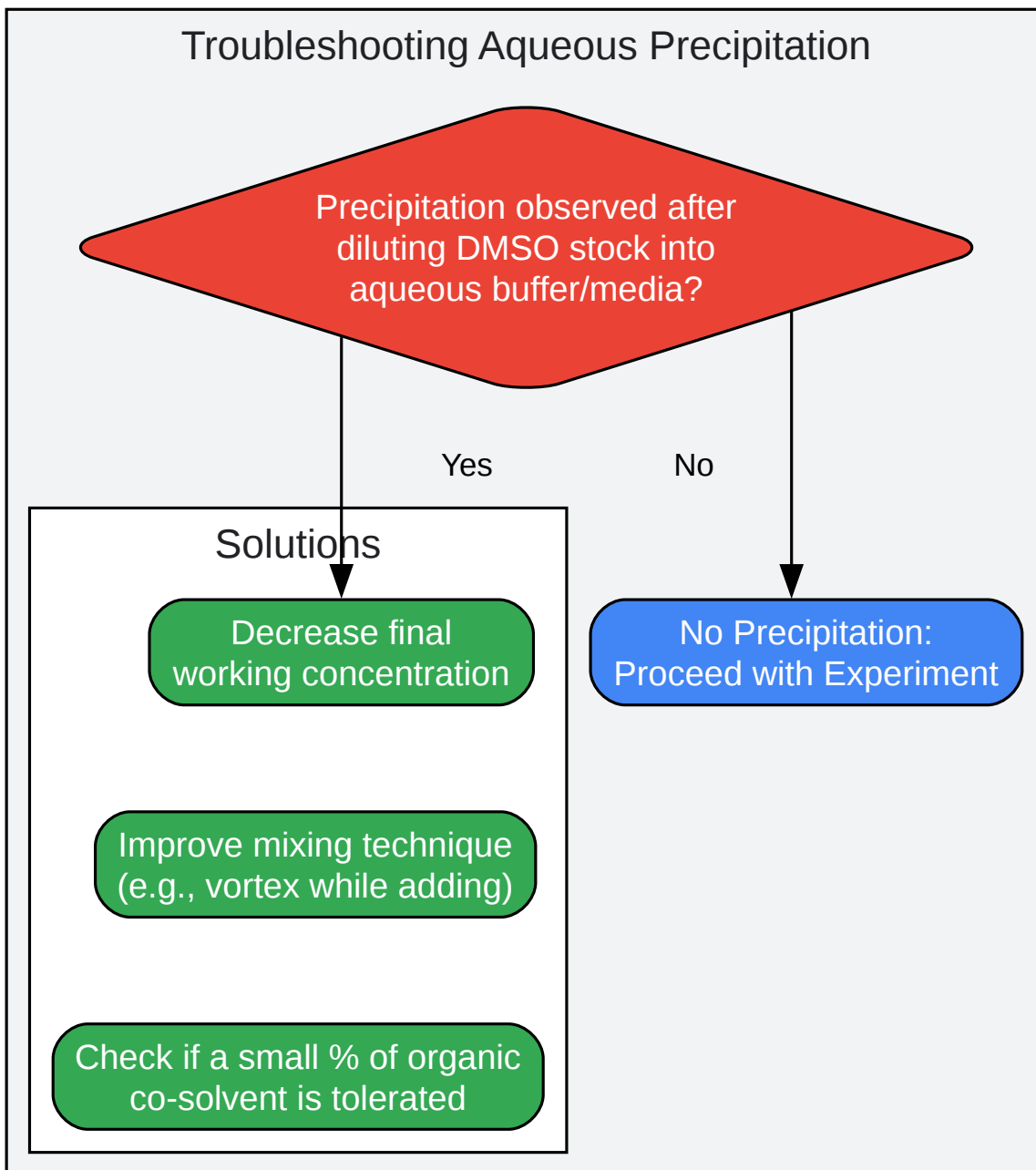
- Preparation: Allow the vial of solid **BMS-199264 hydrochloride** (MW: 567.53 g/mol ) to equilibrate to room temperature before opening.
- Calculation: To prepare 1 mL of a 100 mM stock solution, you will need 56.75 mg of the compound.
- Solvent Addition: Using a calibrated pipette, add 1 mL of new, anhydrous DMSO to the vial.
- Dissolution: Cap the vial tightly and vortex thoroughly. Place the vial in an ultrasonic water bath until the solution becomes completely clear. Visually inspect for any remaining solid particles.
- Storage: Aliquot the clear solution into single-use tubes and store immediately at -80°C.

## Visual Guides



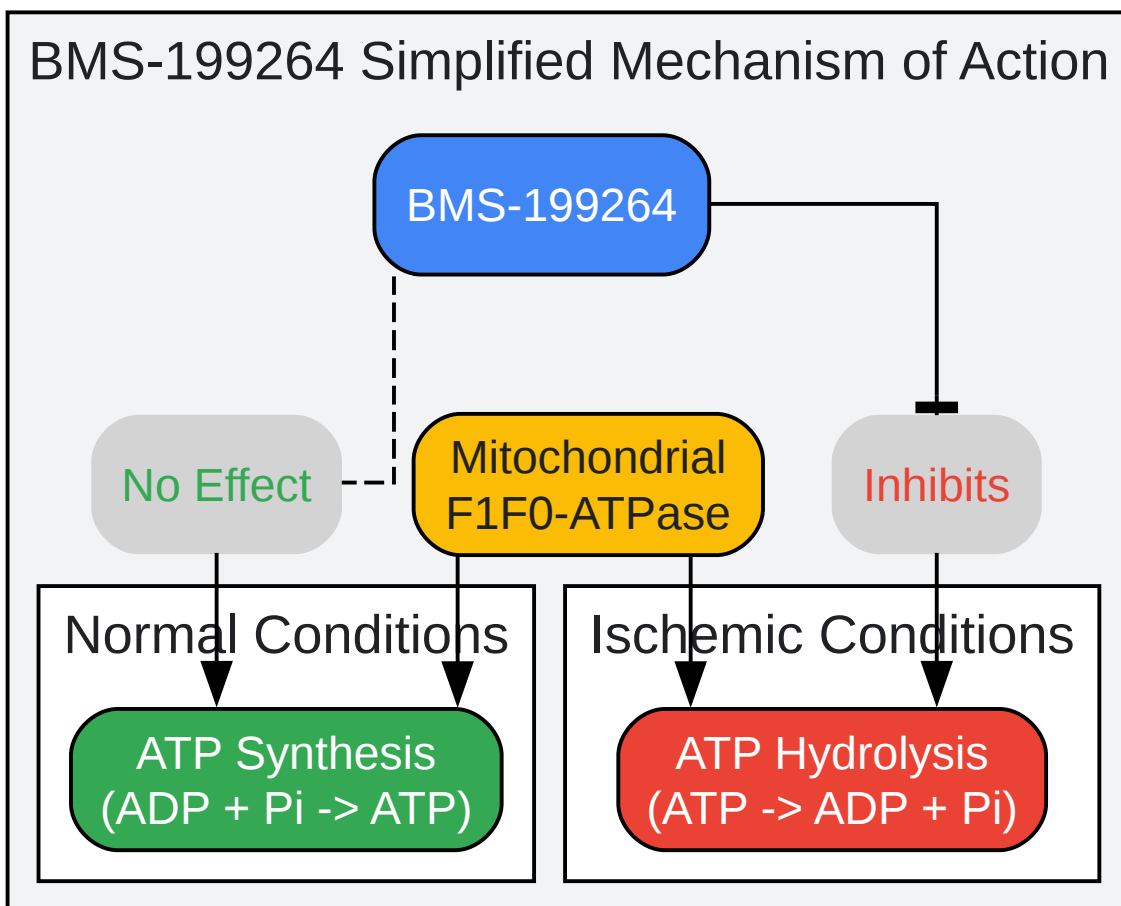
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Caption: Workflow for preparing a DMSO stock solution.



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Caption: Decision tree for addressing compound precipitation.



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## References

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- 2. [medkoo.com](http://medkoo.com) [[medkoo.com](http://medkoo.com)]

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